

Oryzalin Solubility, Stability, and Preparation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oryzalin

CAS No.: 19044-88-3

Cat. No.: S589941

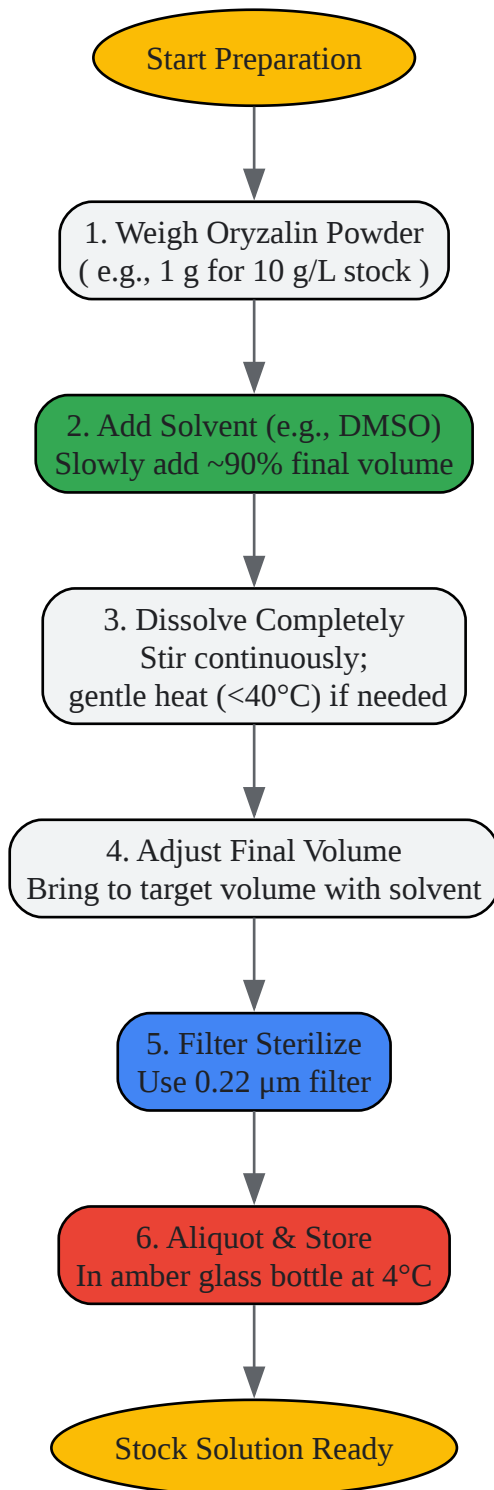
Get Quote

The table below summarizes the core quantitative data on **oryzalin**'s properties for *in vitro* applications.

Property	Details & Quantitative Data	Context & Recommendations
General Solubility	Sparingly soluble in water [1].	Necessitates use of organic solvents for stock solution preparation.
Common Solvents	DMSO is most common [1]. Ethanol or DMSO-water mixtures are also used [1].	Ensates complete dissolution for accurate dosing.
Stock Solution Concentration	Typical range: 1,000 - 10,000 mg/L (1 - 10 g/L) [1].	A 10 g/L stock is standard; example: 1 g oryzalin in DMSO to 100 mL final volume [1].
Working Concentration	Highly species-dependent; commonly explored range: 0.1 - 10 mg/L in culture media [1].	Requires empirical optimization; start low and increase incrementally [1].
Solution Stability & Storage	Stock solutions: Several months stable at 4°C in amber glass [1]. Dry powder: Stable in cool, dry place, protected from light and oxidizing agents [1].	Filter sterilization is recommended over autoclaving to avoid potential heat-induced degradation [1].

Experimental Protocol: Preparing **Oryzalin** Stock Solution

The following workflow details the standard laboratory procedure for preparing a filter-sterilized **oryzalin** stock solution.



[Click to download full resolution via product page](#)

Key Technical Considerations & Safety

- **Sterilization Method:** While **oryzalin** is generally heat-stable, **filter-sterilization (0.22 µm)** is **recommended** over autoclaving to avoid potential heat-induced degradation or precipitation [1].
- **Solvent Compatibility:** The choice of solvent may require compatibility testing with other media components. Precipitation or changes in gelling agent strength can indicate issues [1].
- **Safety Precautions:** **Oryzalin** is a herbicide. Handle with care using appropriate PPE (gloves, goggles, lab coat). Work in a well-ventilated area or fume hood, and follow all institutional regulations for chemical waste disposal [1].

Key Takeaways for Researchers

- **Primary Solvent:** **DMSO** is the solvent of choice for preparing concentrated stock solutions [1].
- **Stability Regime:** Stock solutions are stable for **months at 4°C** when protected from light [1].
- **Sterilization Preference:** **Filter-sterilization** is the recommended method to maintain integrity [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Oryzalin - Tissue Culture Network [tissueculture.org]

To cite this document: Smolecule. [Oryzalin Solubility, Stability, and Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b589941#oryzalin-solubility-and-stability-in-vitro>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com